

Comparative Performance Guide: 2,4-Diaminoanisoole Sulfate Hydrate

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Compound of Interest

Compound Name: 2,4-Diaminoanisoole sulfate hydrate

CAS No.: 123333-56-2

Cat. No.: B053681

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Topic: Cross-Reactivity and Toxicological Performance Studies Content Type: Technical Comparison Guide Audience: Toxicologists, Analytical Chemists, and Drug Development Scientists

Executive Summary: The Reference Standard Profile

2,4-Diaminoanisoole sulfate hydrate (2,4-DAA sulfate) [CAS: 6219-67-6] occupies a critical niche in toxicological research. Historically utilized as a coupler in oxidative hair dyes, it was largely phased out of consumer products in the late 1970s following definitive evidence of carcinogenicity (thyroid follicular cell tumors).

Today, its primary "performance" utility is not as a commercial ingredient, but as a positive control reference standard in genotoxicity assays (specifically the Ames test) and as a model compound for studying aromatic amine metabolism. Unlike its para-isomer analogs (e.g., p-Phenylenediamine, PPD) which are primary contact allergens, 2,4-DAA sulfate is characterized by its potent mutagenic activation via cytochrome P450 pathways.

This guide compares 2,4-DAA sulfate against its structural analogs to delineate its specific utility in cross-reactivity studies, distinguishing its role as a mutagenic standard from the allergenic standards used in sensitization screening.

Comparative Analysis: Mutagenicity & Immunotoxicity

Researchers must distinguish between two types of "cross-reactivity" when selecting aromatic amines for study: Immunological Cross-Reactivity (T-cell recognition in allergy) and Toxicological Homology (mechanism of DNA damage).

Toxicological Performance (Genotoxicity)

In the context of the Ames Salmonella/microsome mutagenicity assay, 2,4-DAA sulfate performs as a robust pro-mutagen. It requires metabolic activation (S9 fraction) to induce frameshift mutations, making it an ideal positive control for checking the efficacy of the S9 metabolic system.

Feature	2,4-Diaminoanisole Sulfate	m-Phenylenediamine (m-PD)	p-Phenylenediamine (PPD)
Structure	4-Methoxy-m-phenylenediamine	1,3-Diaminobenzene	1,4-Diaminobenzene
Ames Test (TA98 + S9)	Positive (Strong)	Negative/Weak	Negative (typically)
Carcinogenicity (IARC)	Group 2B (Possibly Carcinogenic)	Group 3 (Not classifiable)	Group 3 (Not classifiable)
Primary Mechanism	Metabolic activation to Nitrenium ion	Rapid excretion/N-acetylation	Oxidation to Bandrowski's Base
Research Utility	Positive Control (Genotox)	Negative Control (Genotox)	Positive Control (Sensitization)

Immunological Cross-Reactivity

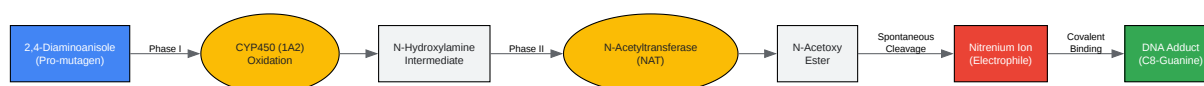
While PPD is the primary sensitizer in hair dyes, 2,4-DAA sulfate exhibits distinct behavior.

- **Structural Basis:** PPD is a para-compound; 2,4-DAA is a meta-compound with a methoxy group.
- **Cross-Reaction Potential:** Studies indicate limited immunological cross-reactivity between PPD-sensitized T-cells and 2,4-DAA. While "para-amino" compounds (like Benzocaine or IPPD) frequently cross-react with PPD, the meta orientation and methoxy steric hindrance of 2,4-DAA reduce its recognition by PPD-specific T-cell clones.
- **Implication:** 2,4-DAA is not a reliable surrogate for detecting PPD allergy in patch testing, but it serves as a distinct hapten for studying structure-activity relationships (SAR) in sensitization.

Mechanism of Action: Metabolic Activation Pathway

The mutagenic performance of 2,4-DAA sulfate relies on bioactivation. The compound itself is chemically stable; however, upon interaction with hepatic enzymes (CYP450), it converts into a reactive electrophile capable of covalent DNA binding.

Figure 1: Bioactivation Pathway of 2,4-Diaminoanisole Sulfate This diagram illustrates the critical requirement for S9 metabolic activation in experimental protocols.



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Caption: The metabolic conversion of 2,4-DAA requires N-hydroxylation followed by O-esterification to generate the ultimate carcinogenic nitrenium ion.

Experimental Protocols

Protocol A: Validated Ames Mutagenicity Assay (Positive Control)

Objective: Use 2,4-DAA sulfate to validate the metabolic capability of the S9 fraction in *Salmonella typhimurium* strain TA98.

Reagents:

- Test Strain: *S. typhimurium* TA98 (frameshift mutant).
- Control Substance: **2,4-Diaminoanisole sulfate hydrate** (Sigma-Aldrich/Merck).
- S9 Mix: Rat liver homogenate (Aroclor-1254 induced) + Cofactors (NADPH).

Workflow:

- Preparation: Dissolve 2,4-DAA sulfate in DMSO to a stock concentration of 500 µg/mL.
- Inoculation: Add 0.1 mL of overnight bacterial culture (TA98) to a sterile test tube.
- Activation: Add 0.5 mL of S9 Mix (Critical Step: Without S9, 2,4-DAA is non-mutagenic).
- Dosing: Add 0.1 mL of 2,4-DAA stock (Final dose: 50 µg/plate).
 - Negative Control:^[1]^[2] DMSO only.
 - Positive Control (No S9): 2-Nitrofluorene (for TA98).
- Plating: Add 2.0 mL molten top agar (with trace histidine/biotin), mix, and pour onto minimal glucose agar plates.
- Incubation: Incubate at 37°C for 48 hours.
- Analysis: Count revertant colonies.
 - Acceptance Criteria: 2,4-DAA plates must show a >3-fold increase in revertants vs. negative control, confirming S9 activity.

Protocol B: HPLC Separation for Impurity Profiling

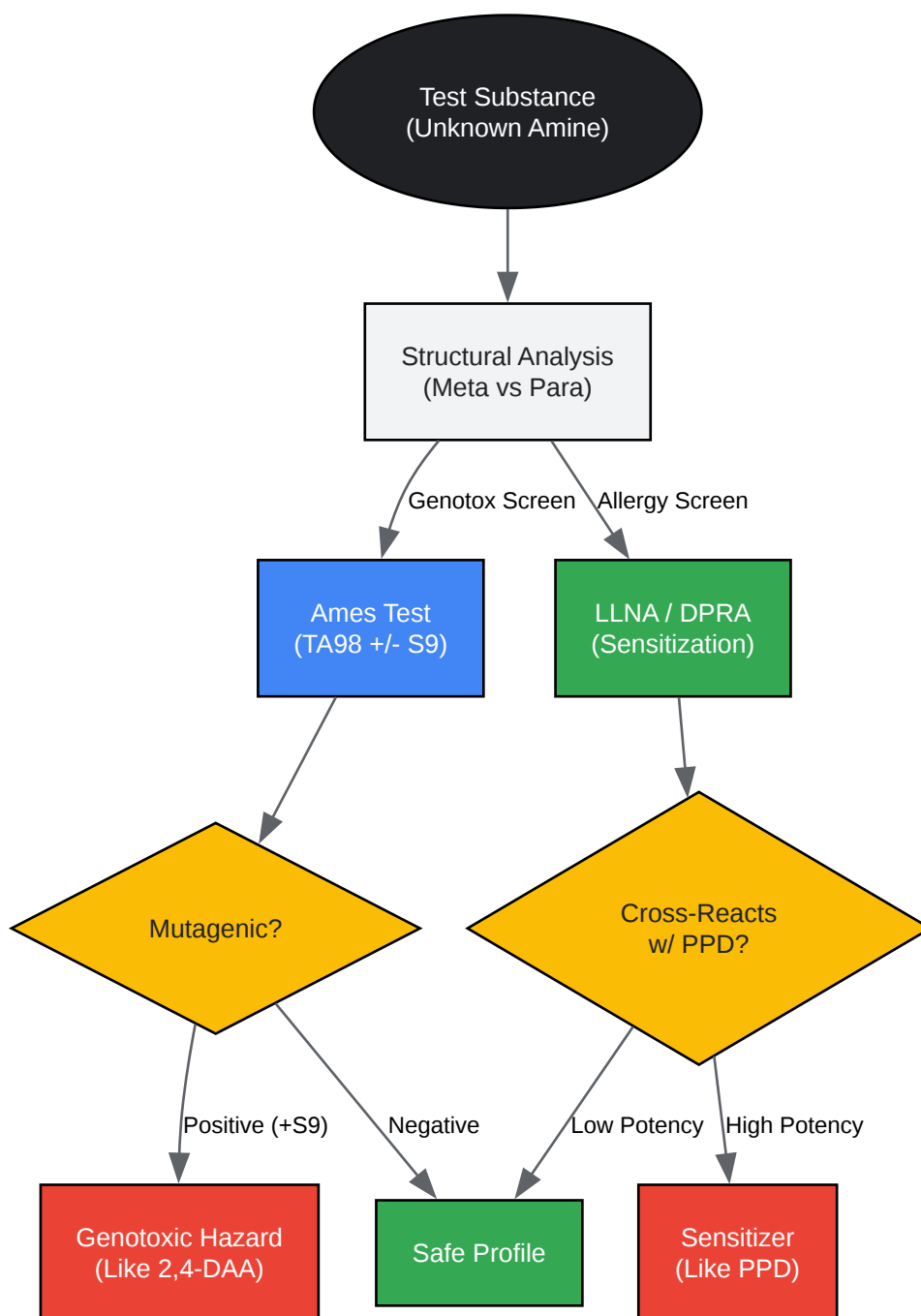
Objective: Distinguish 2,4-DAA from PPD and other amine impurities in dye intermediates.

System Parameters:

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.0).
- Mobile Phase B: Acetonitrile.
- Gradient: 0-5 min (5% B); 5-20 min (5% -> 40% B).
- Detection: UV at 280 nm (aromatic ring) and 254 nm.
- Retention Order (Typical):
 - p-Phenylenediamine (PPD) - Elutes first (most polar).
 - m-Phenylenediamine.
 - 2,4-Diaminoanisole - Elutes later due to methoxy group lipophilicity.

Visual Workflow: Cross-Reactivity Study Design

When designing a study to assess if a new drug candidate or dye intermediate cross-reacts with 2,4-DAA, follow this logic flow to distinguish between allergenic and mutagenic risks.



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Caption: Decision matrix for evaluating aromatic amines, separating mutagenic potential (2,4-DAA pathway) from sensitization potential (PPD pathway).

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